

Using Cyanine3 alkyne for DNA and RNA labeling

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Compound of Interest

Compound Name: *Cyanine3 alkyne*

Cat. No.: *B1192607*

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Application Note: High-Fidelity Labeling of Nucleic Acids using **Cyanine3 Alkyne**

Executive Summary

Cyanine3 (Cy3) Alkyne is a robust, bright orange fluorescent dye designed for bio-orthogonal labeling via Click Chemistry. Unlike standard N-hydroxysuccinimide (NHS) esters, which hydrolyze rapidly in aqueous buffers, the alkyne moiety is inert until activated by a Copper(I) catalyst.

Critical Technical Distinction: Most commercial cell proliferation assays (e.g., EdU kits) generate alkyne-modified DNA.^[1] To label these, you would typically use a Cy3-Azide.^[1] This guide is specifically engineered for the use of Cy3-Alkyne. Therefore, your target DNA or RNA must be modified with an Azide group (e.g., incorporated via 5-Azido-dUTP or 5-Azido-EU).^[1] This "reverse" labeling strategy is frequently used in high-density PCR labeling and specialized RNA metabolic studies to avoid the steric bulk of the dye during enzymatic synthesis.

Technical Specifications: Cyanine3 Alkyne^{[1][2][3]}

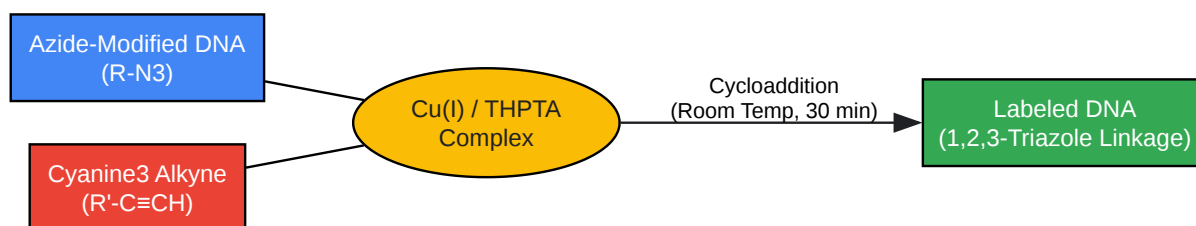
Property	Value	Notes
Excitation Max	550 nm	Compatible with 532 nm or 555 nm lasers.[1]
Emission Max	570 nm	Bright orange fluorescence.[1]
Extinction Coefficient	~150,000 L·mol ⁻¹ ·cm ⁻¹	High absorptivity leads to strong signal.[1]
Quantum Yield	~0.31	Good brightness; rigid polymethine chain.[1]
Solubility	DMSO, DMF	Not water soluble. Must be dissolved in organic co-solvent before adding to aqueous reaction.
Molecular Weight	~530.14 Da (Chloride salt)	Small footprint compared to antibody conjugates.[1]
Reaction Type	CuAAC	Requires Cu(I) catalyst (generated in situ).[1][2]

Mechanism of Action: The CuAAC Reaction

The labeling relies on the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).[1][2][3][4] This reaction forms a 1,2,3-triazole linkage which is chemically hyper-stable, resistant to hydrolysis, and does not interfere with hybridization or sequencing.[1]

Expert Insight: The reaction requires Copper(I).[3][5][6][7] Since Cu(I) is unstable and oxidizes to Cu(II) in air, we generate it in situ using CuSO₄ (Cu(II)) and Sodium Ascorbate (Reducing Agent).[1]

Crucial Safety Note for RNA: Copper generates Reactive Oxygen Species (ROS) via the Fenton pathway, which can rapidly degrade RNA. You must use a ligand like THPTA or BTAA to chelate the copper, accelerating the reaction while protecting the nucleic acid backbone from degradation.



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Figure 1: Mechanism of CuAAC conjugation.[1][2] The Cu(I) catalyst brings the Azide-DNA and Cy3-Alkyne into proximity, collapsing them into a stable triazole ring.[1]

Protocol A: High-Density Labeling of PCR Products

Application: Creating highly fluorescent probes for FISH (Fluorescence In Situ Hybridization) or microarray analysis. Pre-requisite: PCR product generated using a mix of dTTP and 5-Azido-dUTP.[1]

Reagents Required:

- Azide-DNA: 1–5 µg (in water or TE).[1]
- Cy3 Alkyne Stock: 10 mM in DMSO.
- CuSO₄ Solution: 100 mM in water.
- THPTA Ligand: 250 mM in water (Essential for DNA protection).
- Sodium Ascorbate: 500 mM in water (Freshly prepared—do not store).
- Reaction Buffer: 100 mM Sodium Phosphate, pH 7.0.

Step-by-Step Workflow:

- DNA Preparation: Dissolve 1 µg of Azide-modified DNA in 25 µL of Reaction Buffer.
 - Why? Phosphate buffer maintains pH 7.[3] Click chemistry is pH insensitive (4–10), but DNA stability requires physiological pH.

- Catalyst Premix (The "Master Mix"): In a separate tube, mix CuSO₄ and THPTA before adding to the DNA.
 - Mix 1 µL CuSO₄ (100 mM) + 2 µL THPTA (250 mM).
 - Incubate for 1 minute.
 - Expert Insight: This forms the Cu-THPTA complex immediately.[\[1\]](#) Adding "naked" copper to DNA can cause precipitation or strand breaks.
- Reaction Assembly: Add reagents to the DNA solution in this exact order:
 - +2 µL Cy3 Alkyne (10 mM).[\[1\]](#) (Final conc: ~0.5 mM).[\[1\]](#)
 - +3 µL Catalyst Premix (from Step 2).
 - +2 µL Sodium Ascorbate (500 mM).[\[1\]](#)
 - Total Volume: ~32 µL.
- Incubation: Incubate at Room Temperature for 30–60 minutes in the dark.
 - Note: Do not heat.[\[8\]](#)[\[9\]](#) Cy3 is heat-stable, but thermal energy can accelerate copper-mediated DNA damage.[\[1\]](#)
- Purification (Mandatory): Unreacted Cy3 Alkyne is hydrophobic and will cause high background.
 - Method: Ethanol Precipitation.[\[10\]](#)
 - Add 0.1 volume 3M Sodium Acetate (pH 5.2) and 2.5 volumes ice-cold 100% Ethanol.
 - Freeze at -20°C for 30 mins. Centrifuge at 12,000 x g for 15 mins.
 - Wash pellet with 70% Ethanol. Air dry and resuspend in TE buffer.

Protocol B: Post-Synthetic Labeling of RNA (Metabolic)

Application: Imaging RNA transcription in cells (EU Assay equivalent, but using Azide-EU). Pre-requisite: Cells incubated with 5-Azido-Uridine (5-AU).^[1]

Reagents Required:

- Fixative: 3.7% Formaldehyde in PBS.^[3]
- Permeabilization: 0.5% Triton X-100 in PBS.^[3]
- Click Cocktail: See Table below.

Step-by-Step Workflow:

- Metabolic Incorporation: Incubate cells with 1 mM 5-Azido-Uridine for 1–4 hours.^[1]
- Fixation & Permeabilization: Fix cells (15 min), wash with PBS. Permeabilize (15 min), wash with PBS.
- Click Reaction: Prepare the cocktail immediately before use. Add in order:

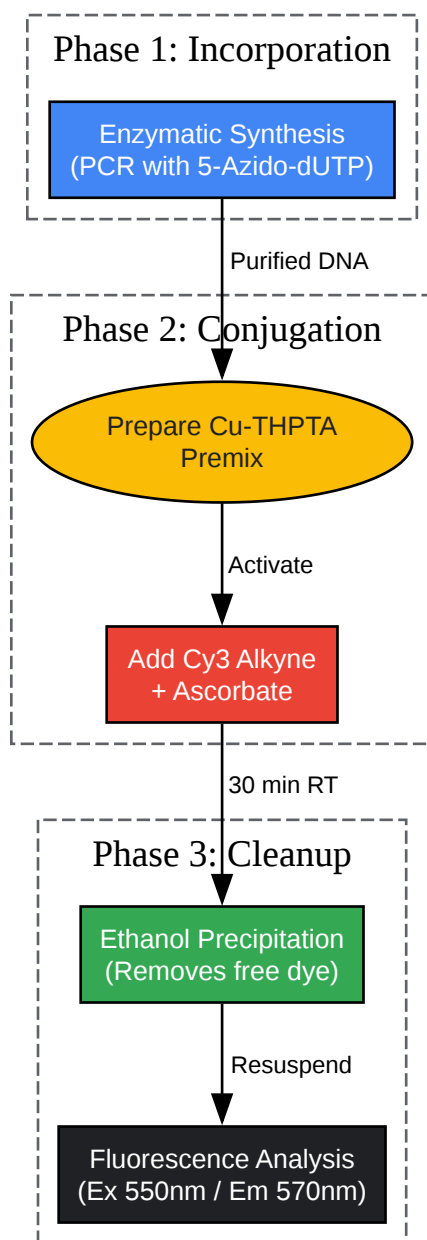
Component	Final Conc.	Volume (for 1 mL)
PBS (Buffer)	1x	860 µL
CuSO ₄	2 mM	20 µL (100 mM stock)
THPTA Ligand	10 mM	40 µL (250 mM stock)
Cy3 Alkyne	20 µM	2 µL (10 mM stock)
Sodium Ascorbate	10 mM	20 µL (500 mM stock)

- Expert Insight: Notice the high THPTA:Copper ratio (5:1). This is critical for RNA. If you see RNA fragmentation (smearing on gels), increase THPTA to 50 mM.
- Staining: Add cocktail to cells. Incubate 30 minutes at Room Temp, protected from light.

- Washing: Wash 3x with PBS containing 0.1% Tween-20 to remove sticky hydrophobic dye.

[1]

Workflow Visualization



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Figure 2: Complete experimental workflow from enzymatic incorporation to final analysis.

Troubleshooting & Optimization

Issue	Probable Cause	Expert Solution
Precipitation in Tube	Cy3 Alkyne insolubility	Cy3 Alkyne is hydrophobic.[1] Ensure it is dissolved in DMSO/DMF first. Do not exceed 10% organic solvent in the final aqueous mix.
RNA Degradation	Copper toxicity	Increase THPTA concentration. Alternatively, use BTAA ligand, which allows for lower copper loading [1].[11]
High Background	Insufficient washing	Cy3 sticks to plastics and membranes. Use Tween-20 in wash buffers.[1] For DNA, perform two rounds of Ethanol precipitation.[10]
Low Signal	Oxidation of Copper	Sodium Ascorbate degrades rapidly in solution. Always make the Ascorbate solution fresh (within 15 mins of use).

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